

Chemical Identifiers and Physical Properties

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Compound of Interest

Compound Name: 4-Propylnonane

CAS No.: 6165-37-3

Cat. No.: B13802712

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4-Propylnonane is a saturated hydrocarbon with the molecular formula C₁₂H₂₆.^{[1][2]} It is a branched alkane with a propyl group attached to the fourth carbon of a nonane chain.

Table 1: Chemical Identifiers for 4-Propylnonane

Identifier	Value	Reference
CAS Number	6165-37-3	[1][2][3]
IUPAC Name	4-Propylnonane	[1]
Molecular Formula	C ₁₂ H ₂₆	[1][2]
Molecular Weight	170.33 g/mol	[1][3]
InChI	InChI=1S/C ₁₂ H ₂₆ /c1-4-7-8-11-12(9-5-2)10-6-3/h12H,4-11H2,1-3H3	[1]
InChIKey	QLKPGWNXMMBQMG-UHFFFAOYSA-N	[1]
Canonical SMILES	CCCCC(CCC)CCC	[1]
PubChem CID	145839	[1]

Table 2: Computed Physicochemical Properties of 4-Propylnonane

Property	Value	Reference
XLogP3-AA	6.4	[1]
Boiling Point	199 °C	[3]
Melting Point	-50.8 °C (estimate)	[3]
Density	0.7519 g/cm ³	[3]
Refractive Index	1.4219	[3]
Rotatable Bond Count	8	[2]
Complexity	70.1	[1][2]
Topological Polar Surface Area	0 Å ²	[1][2]

Experimental Protocols

While specific experimental protocols for the direct synthesis of **4-Propylnonane** are not readily available in the cited literature, a plausible synthetic route can be inferred from the synthesis of its precursors. The following sections detail a proposed synthesis method and analytical procedures for the characterization of **4-Propylnonane**.

Proposed Synthesis of 4-Propylnonane

A potential two-step synthesis of **4-Propylnonane** can be adapted from the synthesis of poly(propylnonene), which utilizes 4-propylnonan-4-ol as a starting material.[4] The first step involves the dehydration of 4-propylnonan-4-ol to yield a mixture of propylnonene isomers. The subsequent step would be the hydrogenation of the alkene mixture to the corresponding alkane, **4-Propylnonane**.

Step 1: Dehydration of 4-Propylnonan-4-ol to Propylnonene Isomers

This protocol describes the acid-catalyzed dehydration of 4-propylnonan-4-ol.[4]

- Materials:

- 4-Propylnonan-4-ol
- Concentrated sulfuric acid (H_2SO_4)
- Anhydrous sodium sulfate (Na_2SO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Deionized water
- Diethyl ether
- Equipment:
 - Round-bottom flask
 - Distillation apparatus
 - Heating mantle
 - Separatory funnel
 - Erlenmeyer flask
- Procedure:
 - In a round-bottom flask, place 4-propylnonan-4-ol.
 - Slowly add a catalytic amount of concentrated sulfuric acid while cooling the flask in an ice bath.
 - Set up the apparatus for fractional distillation.
 - Gently heat the mixture to distill the alkene products as they are formed.
 - Collect the distillate in a flask cooled in an ice bath.
 - Transfer the distillate to a separatory funnel and wash sequentially with deionized water, saturated sodium bicarbonate solution, and again with deionized water.

- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter to remove the drying agent. The resulting liquid is a mixture of propylnonene isomers.

Step 2: Hydrogenation of Propylnonene Isomers to **4-Propylnonane**

This is a general procedure for the catalytic hydrogenation of an alkene.

- Materials:
 - Propylnonene isomer mixture (from Step 1)
 - Palladium on carbon (Pd/C) catalyst (5-10 mol%)
 - Ethanol or other suitable solvent
 - Hydrogen gas (H₂)
- Equipment:
 - Hydrogenation apparatus (e.g., Parr hydrogenator or a flask with a balloon of hydrogen)
 - Magnetic stirrer
 - Filtration apparatus
- Procedure:
 - Dissolve the propylnonene isomer mixture in ethanol in a reaction flask.
 - Carefully add the Pd/C catalyst to the solution.
 - Evacuate the flask and backfill with hydrogen gas. Repeat this process three times.
 - Stir the reaction mixture vigorously under a hydrogen atmosphere (typically 1-4 atm) at room temperature.
 - Monitor the reaction progress by TLC or GC until the starting material is consumed.

- Once the reaction is complete, carefully filter the mixture through a pad of Celite to remove the catalyst.
- Evaporate the solvent from the filtrate under reduced pressure to obtain **4-Propylnonane**.

Analytical Methods

The following are standard analytical methods that can be employed for the identification and quantification of **4-Propylnonane**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile organic compounds.

- Sample Preparation:
 - Prepare a stock solution of **4-Propylnonane** in a volatile organic solvent (e.g., hexane or dichloromethane).
 - Prepare a series of calibration standards by diluting the stock solution.
 - If analyzing a complex matrix, an appropriate sample extraction and clean-up procedure may be necessary.[5]
- Instrumentation and Conditions (General):
 - Gas Chromatograph: Equipped with a capillary column suitable for hydrocarbon analysis (e.g., non-polar or mid-polar stationary phase).
 - Injector: Split/splitless injector, typically operated at a temperature higher than the boiling point of the analyte.
 - Oven Temperature Program: An initial temperature held for a few minutes, followed by a temperature ramp to a final temperature to ensure elution of the analyte.
 - Carrier Gas: Helium or hydrogen at a constant flow rate.

- Mass Spectrometer: Operated in electron ionization (EI) mode.
- Data Acquisition: Acquire data in full scan mode to obtain the mass spectrum of the analyte.
- Data Analysis:
 - Identify the peak corresponding to **4-Propylnonane** in the total ion chromatogram based on its retention time.
 - Confirm the identity by comparing the acquired mass spectrum with a reference spectrum or by interpreting the fragmentation pattern.

Nuclear Magnetic Resonance (NMR) Spectroscopy

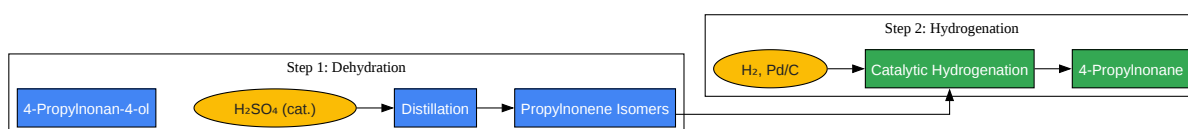
NMR spectroscopy provides detailed information about the structure of a molecule. For **4-Propylnonane**, ^1H NMR and ^{13}C NMR would be the primary techniques used.

- Sample Preparation:
 - Dissolve a small amount of the purified **4-Propylnonane** in a deuterated solvent (e.g., CDCl_3).
 - Add a small amount of a reference standard, such as tetramethylsilane (TMS), for chemical shift calibration.^[6]
- ^1H NMR Spectroscopy (Expected Signals):
 - The ^1H NMR spectrum of **4-Propylnonane** is expected to show multiple signals in the aliphatic region (typically 0.8-1.5 ppm).
 - Due to the structural complexity and potential for signal overlap, the spectrum may be challenging to interpret without advanced techniques like 2D NMR.^[7] The signals for the methyl (CH_3) protons will appear as triplets, while the methylene (CH_2) and methine (CH) protons will exhibit more complex splitting patterns.
- ^{13}C NMR Spectroscopy (Expected Signals):

- o The ^{13}C NMR spectrum will show distinct signals for each chemically non-equivalent carbon atom in the molecule. The number of signals will correspond to the number of unique carbon environments.

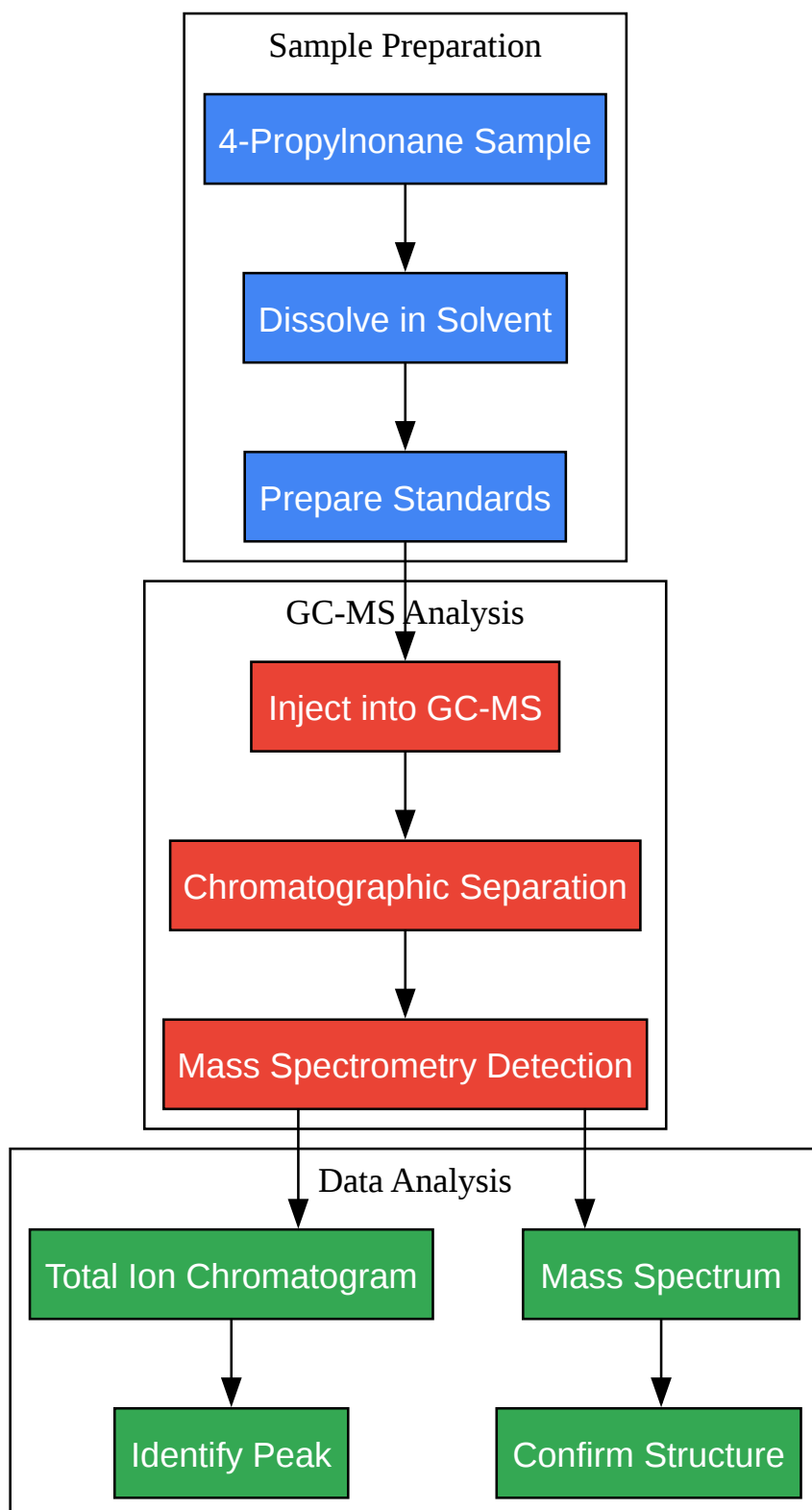
Visualizations

The following diagrams illustrate the proposed synthetic workflow for **4-Propylnonane** and a general analytical workflow for its characterization by GC-MS.



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Caption: Proposed two-step synthesis of **4-Propylnonane**.



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Caption: General workflow for the analysis of **4-Propylnonane** by GC-MS.

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References

- [1. Nonane, 4-propyl- | C12H26 | CID 145839 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. guidechem.com \[guidechem.com\]](#)
- [3. 4-Propylnonane | 6165-37-3 \[chemicalbook.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. env.go.jp \[env.go.jp\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
- [7. organic chemistry - Why does the H-NMR of propyl butanoate show up as 4 signals when there are 6 distinct hydrogens in the structure? - Chemistry Stack Exchange \[chemistry.stackexchange.com\]](#)
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